

Technical Guide: 2',3',4'-Trichloroacetophenone (CAS No. 42981-08-8)

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Compound of Interest

Compound Name: 2',3',4'-Trichloroacetophenone

Cat. No.: B1346110

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For Researchers, Scientists, and Drug Development Professionals

Introduction

This technical guide provides a comprehensive overview of **2',3',4'-Trichloroacetophenone**, a halogenated aromatic ketone of significant interest in synthetic and medicinal chemistry. This document details its chemical and physical properties, a robust experimental protocol for its synthesis, and its primary application as a critical intermediate in the development of antifungal pharmaceutical agents. Safety and handling information is also provided to ensure its proper use in a laboratory setting.

Chemical and Physical Properties

2',3',4'-Trichloroacetophenone, systematically named 2-chloro-1-(3,4-dichlorophenyl)ethanone, is a crystalline solid at room temperature. Its key physicochemical properties are summarized in the table below for easy reference.

Property	Value	Reference(s)
CAS Number	42981-08-8	[1] [2] [3] [4]
Molecular Formula	C ₈ H ₅ Cl ₃ O	[1]
Molecular Weight	223.48 g/mol	[4]
IUPAC Name	2-chloro-1-(3,4-dichlorophenyl)ethanone	[1]
Synonyms	3,4-Dichlorophenacyl chloride	[2]
Appearance	White to almost white powder or crystal	[2]
Melting Point	42.0 to 45.0 °C	[2]
Purity	>98.0%	[2]
InChI Key	BYTZWANJVUAPNO-UHFFFAOYSA-N	[1]

Synthesis of 2',3',4'-Trichloroacetophenone

The primary method for the synthesis of **2',3',4'-Trichloroacetophenone** is the Friedel-Crafts acylation of 1,2-dichlorobenzene with chloroacetyl chloride, using a Lewis acid catalyst such as aluminum chloride.

Experimental Protocol: Friedel-Crafts Acylation

This protocol is adapted from established procedures for the chloroacetylation of halogenated benzenes.

Materials:

- 1,2-Dichlorobenzene
- Chloroacetyl chloride
- Anhydrous aluminum chloride (AlCl₃)

- Dichloromethane (DCM), anhydrous
- Hydrochloric acid (HCl), concentrated
- Ice
- Saturated sodium bicarbonate solution (NaHCO_3)
- Brine (saturated NaCl solution)
- Anhydrous magnesium sulfate (MgSO_4) or sodium sulfate (Na_2SO_4)

Equipment:

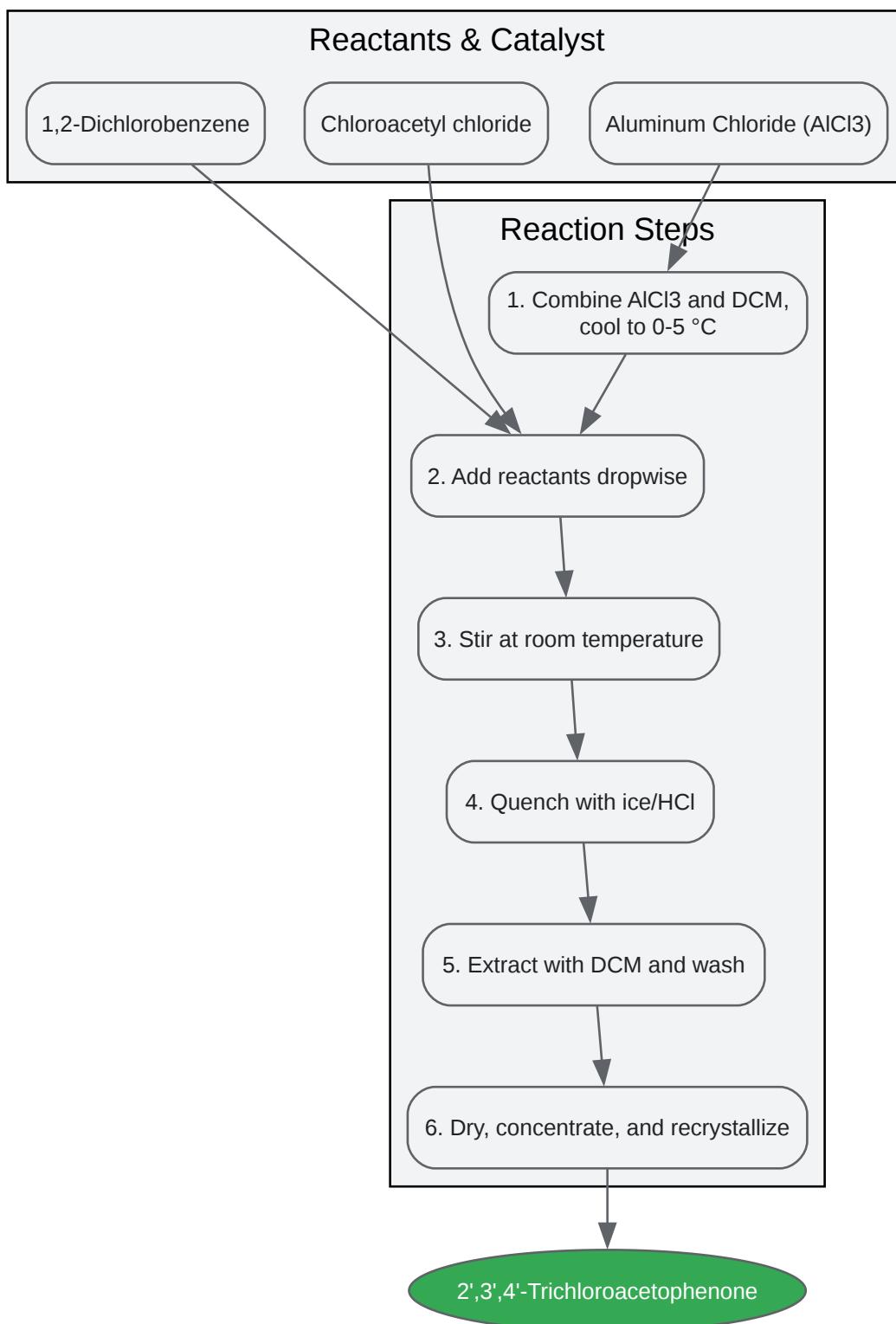
- Three-necked round-bottom flask
- Addition funnel
- Reflux condenser with a gas outlet to a trap (for HCl gas)
- Magnetic stirrer and stir bar
- Ice bath
- Heating mantle
- Separatory funnel
- Rotary evaporator
- Standard glassware for extraction and filtration

Procedure:

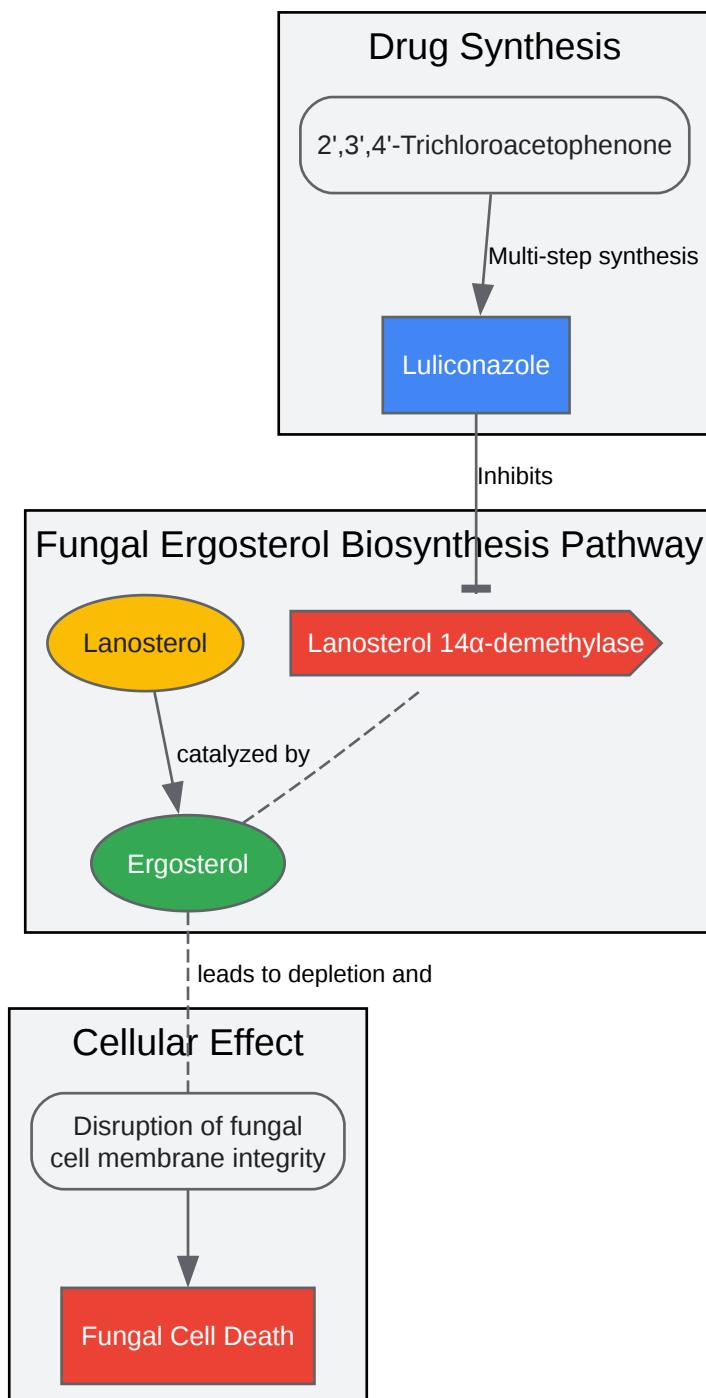
- Reaction Setup: In a dry, three-necked round-bottom flask equipped with a magnetic stir bar, addition funnel, and reflux condenser under an inert atmosphere (e.g., nitrogen), add anhydrous aluminum chloride (1.2 to 1.5 molar equivalents) and anhydrous dichloromethane. Cool the suspension to 0-5 °C using an ice bath.

- Reagent Addition: Charge the addition funnel with a solution of 1,2-dichlorobenzene (1.0 molar equivalent) and chloroacetyl chloride (1.0 to 1.1 molar equivalents) in anhydrous dichloromethane.
- Acylation Reaction: Add the solution from the addition funnel dropwise to the cooled and stirred AlCl_3 suspension. Maintain the internal temperature below 10 °C during the addition. The reaction is exothermic and will evolve HCl gas, which should be neutralized in a trap.
- Reaction Completion: After the addition is complete, remove the ice bath and allow the reaction mixture to warm to room temperature. Stir for an additional 2-4 hours. The reaction progress can be monitored by Thin Layer Chromatography (TLC).
- Work-up: Carefully and slowly quench the reaction by pouring the mixture into a beaker containing crushed ice and a small amount of concentrated HCl. Stir until the dark-colored complex decomposes.
- Extraction: Transfer the mixture to a separatory funnel. Separate the organic layer, and extract the aqueous layer twice with dichloromethane.
- Washing: Combine the organic layers and wash sequentially with water, saturated sodium bicarbonate solution, and brine.
- Drying and Concentration: Dry the organic layer over anhydrous magnesium sulfate, filter, and remove the solvent under reduced pressure using a rotary evaporator.
- Purification: The crude product can be purified by recrystallization from a suitable solvent system (e.g., hexane/ethyl acetate) to yield **2',3',4'-Trichloroacetophenone** as a white to off-white solid.

Synthesis Workflow for 2',3',4'-Trichloroacetophenone



Luliconazole Mechanism of Action

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